

Technical Guide: Cefteram Pivoxil vs. Cefteram Sodium Salt

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Compound of Interest

Compound Name: 2-CefteraM Pivoxil

Cat. No.: B12290953

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Comparative Analysis of Physicochemical Properties, Bioconversion, and Experimental Protocols

Executive Summary: The Prodrug Strategy

In the development of third-generation cephalosporins, a critical dichotomy exists between biological activity and oral bioavailability. Cefteram (the active free acid) exhibits potent antibacterial activity via Penicillin-Binding Protein (PBP) inhibition but suffers from poor oral absorption due to its hydrophilicity and ionization at physiological pH.

Cefteram Pivoxil represents the medicinal chemistry solution: an ester prodrug designed to mask the polar carboxyl group, significantly increasing lipophilicity (LogP ~3.1) to facilitate passive diffusion across the intestinal epithelium. Once absorbed, it relies on ubiquitous esterases to hydrolyze the pivaloyloxymethyl ester, releasing the active Cefteram (often studied as the sodium salt for solubility in in vitro assays) into systemic circulation.

This guide provides a rigorous technical comparison of these two forms, detailing their physicochemical divergence, the mechanism of activation, and validated experimental protocols for their characterization.

Chemical Architecture & Physicochemical Properties

The fundamental difference lies in the modification of the C-4 carboxyl group. The pivoxil moiety converts the ionic salt into a non-ionic, lipophilic ester.

Comparative Property Matrix

Feature	Cefteram Pivoxil (Prodrug)	Cefteram Sodium (Active Salt Equivalent)
Chemical Nature	Pivaloyloxymethyl ester (Non-ionic)	Sodium salt of carboxylic acid (Ionic)
Molecular Weight	~593.64 g/mol	~475.45 g/mol (Free acid ~452.5)
Solubility (Water)	Insoluble (< 0.1 mg/mL)	Freely Soluble (> 100 mg/mL)
Lipophilicity (LogP)	~3.1 (High membrane permeability)	~0.9 (Low membrane permeability)
Solubility (Organic)	Soluble in DMSO, Methanol, Ethanol	Poorly soluble in non-polar solvents
Biological Activity	Inactive in vitro (Requires hydrolysis)	Active (Binds PBPs directly)
Taste	Bitter (requires coating/masking)	Saline/Bitter

Structural Implications

- Cefteram Pivoxil:** The bulky pivaloyloxymethyl group creates steric hindrance and removes the negative charge, preventing interaction with the hydration shell of water molecules. This forces the molecule into a lipophilic conformation suitable for crossing the lipid bilayer of enterocytes.
- Cefteram Sodium:** The ionic bond between the carboxylate anion and sodium cation promotes rapid dissociation in aqueous media, creating a hydration shell that ensures high

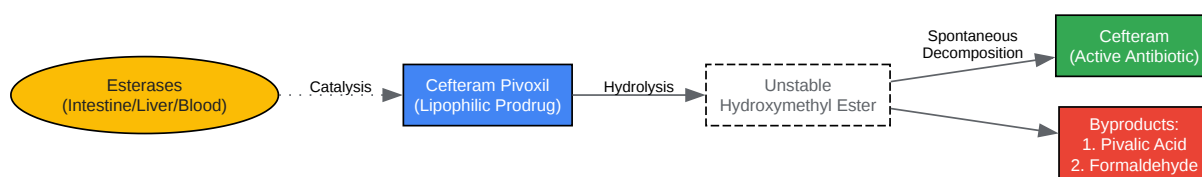
solubility but prevents passive diffusion through lipid membranes.

Bioconversion Mechanism

The efficacy of Ceftaram Pivoxil is entirely dependent on its *in vivo* conversion to Ceftaram. This process is mediated by non-specific esterases found in the intestinal lumen, liver, and blood.

Activation Pathway

The hydrolysis reaction yields the active antibiotic, pivalic acid, and formaldehyde.



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Figure 1: Bioconversion pathway of Ceftaram Pivoxil. The esterase-mediated hydrolysis is the rate-limiting step for bioactivation.

Microbiological Interface

It is critical for researchers to select the correct form for *in vitro* assays.

- Do NOT use Ceftaram Pivoxil for MIC (Minimum Inhibitory Concentration) assays in standard broth microdilution. The prodrug lacks the free carboxyl group required to coordinate with the active site serine of bacterial Penicillin-Binding Proteins (PBPs). It will appear inactive unless the media contains esterases (e.g., added mouse serum).
- Use Ceftaram Sodium (or Free Acid) for all target binding, MIC, and mechanistic studies. It binds with high affinity to PBP3 in Gram-negative bacteria (causing filamentation) and PBP2x/2b in *Streptococcus pneumoniae*.

Experimental Protocols

These protocols are designed for researchers characterizing the stability and solubility differences.

Protocol A: Comparative Solubility Profiling (Shake-Flask Method)

Objective: To quantitate the solubility differential between the ester and salt forms.

Reagents:

- Phosphate Buffer Saline (PBS) pH 7.4.
- 0.1 N HCl (Simulated Gastric Fluid).
- HPLC-grade Methanol/Acetonitrile.

Workflow:

- Preparation: Add excess solid (Cefteram Pivoxil or Cefteram Sodium) to 10 mL of media in triplicate glass vials.
- Equilibration: Shake at 37°C for 24 hours (200 rpm).
- Separation: Filter suspension through a 0.45 µm PTFE filter (for Pivoxil) or Nylon filter (for Sodium). Note: Pre-saturate filters to prevent adsorption losses.
- Quantification: Dilute filtrate with mobile phase and analyze via HPLC (UV at 254 nm).

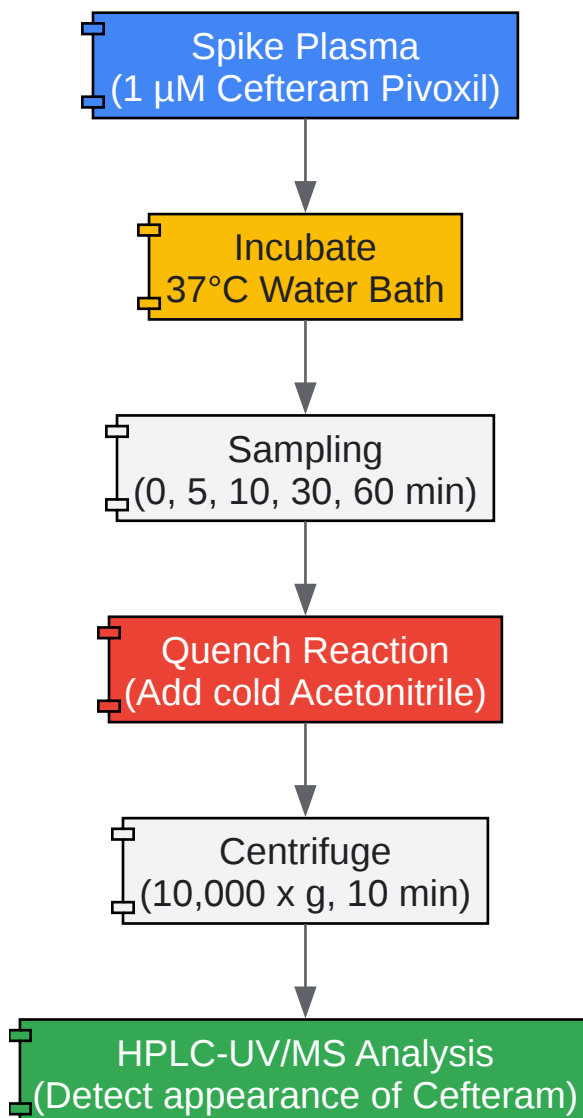
Protocol B: Enzymatic Hydrolysis Assay

Objective: To measure the conversion rate of Pivoxil to Active Cefteram in biological matrices.

Reagents:

- Rat or Human Plasma (source of esterases).
- Internal Standard (e.g., Cephalexin).
- Stopping Solution: Acetonitrile with 1% Formic Acid.

Workflow Visualization:



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Figure 2: Workflow for assessing the metabolic stability of Cefteram Pivoxil.

Critical Analysis Step: Monitor the disappearance of the Pivoxil peak (Retention Time ~15-20 min on C18) and the appearance of the Cefteram acid peak (Retention Time ~5-8 min). The rate constant (

) is derived from the slope of

vs. time.

Formulation & Stability Considerations

Polymorphism and Amorphous Forms

Cefteram Pivoxil is often formulated in an amorphous state or as a solid dispersion (e.g., with HPMC or casein) to improve its dissolution rate. The crystalline form is highly stable but practically insoluble, leading to poor bioavailability.[1]

- **Researcher Tip:** When sourcing Cefteram Pivoxil for animal studies, ensure you know the solid state (crystalline vs. amorphous). Crystalline material may require micronization or dissolution in DMSO/PEG co-solvents (e.g., 10% DMSO / 40% PEG300 / 50% Water) for oral gavage.

Chemical Stability[3][4]

- **Cefteram Sodium:** Hygroscopic. Must be stored in desiccated conditions. Susceptible to hydrolysis in aqueous solution (beta-lactam ring opening) if left at room temperature > 4 hours.
- **Cefteram Pivoxil:** Relatively stable in solid state.[2] In solution, it is susceptible to both acid/base hydrolysis (non-enzymatic) and enzymatic hydrolysis. Avoid alkaline buffers during processing to prevent premature ester cleavage.

References

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- To cite this document: BenchChem. [Technical Guide: Cefteram Pivoxil vs. Cefteram Sodium Salt]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12290953/docs#technical-guide-cefteram-pivoxil-vs-cefteram-sodium-salt\]](https://www.benchchem.com/product/b12290953/docs#technical-guide-cefteram-pivoxil-vs-cefteram-sodium-salt)

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